

DCLK1 Targeting Modalities in Cancer Research

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Compound Focus: Dclk1-IN-4

Cat. No.: S12842921

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While data on **DCLK1-IN-4** is unavailable, the table below summarizes the primary classes of DCLK1-targeting tools identified in recent scientific literature, which may provide useful reference points for your research.

Targeting Modality	Example / Identifier	Key Characteristics / Mechanism	Reported Applications / Findings
Small-Molecule Kinase Inhibitors	DCLK1-IN-1 [1]	Selective, ATP-competitive inhibitor; used with complementary G532A resistance mutation [1].	Phenocopied kinase-dead mutants; reduced cancer cell proliferation, invasion, spheroid growth [1].
Monoclonal Antibodies	CBT-15 [2] [3]	Targets a unique extracellular non-kinase binding domain (NKEBD) on specific DCLK1 isoforms [2] [3].	Reduced PDAC tumor growth; disrupted tumor-stromal interactions [2] [3].
D-Peptides	D-peptide 1 [3]	Novel peptide targeting the NKEBD; modulates protein-protein interactions (e.g., with gelsolin) [3].	Suppressed PDAC cell proliferation and tumor growth in xenograft models via non-tumoricidal mechanisms [3].
Gene Silencing	siRNA / shRNA [4] [5]	RNA interference to knock down DCLK1 expression.	Reduced cell proliferation, migration, invasion; impaired invadopodia function and MMP secretion [4] [5].

Targeting Modality	Example / Identifier	Key Characteristics / Mechanism	Reported Applications / Findings
CRISPR/Cas9	N/A [6]	Used for specific ablation of DCLK1 long isoforms (DCLK1-L) [6].	Attenuated cancer malignancy in vitro and in vivo [6].

Experimental Workflows for DCLK1 Inhibitor Validation

For researchers working on DCLK1 inhibitors, the following workflow outlines common experimental steps for validating compound activity and function, synthesized from the methodologies in the search results.



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How to Locate Information on DCLK1-IN-4

To find the specific information you require, I suggest the following steps:

- **Search specialized databases:** Probe chemical vendor catalogs (e.g., MedChemExpress, Selleckchem, Tocris), patent databases (e.g., USPTO, Google Patents), and chemical literature databases (e.g., SciFinder-n, Reaxys) using the exact identifier "**DCLK1-IN-4**".
- **Review citing literature:** If you have a foundational paper that first mentions **DCLK1-IN-4**, use platforms like Google Scholar or Connected Papers to find subsequent studies that have cited it and may contain detailed application notes.
- **Consult preprint servers:** Check repositories like bioRxiv for pre-prints, as new inhibitor data is often shared there before formal journal publication.

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References

1. Chemical Biology Toolkit for DCLK1 Reveals Connection ... [pmc.ncbi.nlm.nih.gov]
2. Balancing Regeneration and Resistance: Targeting DCLK1 to ... [pmc.ncbi.nlm.nih.gov]
3. A novel D-peptide modulates DCLK1 gelsolin interactions ... [nature.com]
4. Doublecortin-Like Kinase 1 (DCLK1) Is a Novel NOTCH ... [frontiersin.org]
5. DCLK1-mediated regulation of invadopodia dynamics and ... [molecular-cancer.biomedcentral.com]
6. Hypoxic stimulation of DCLK1 transcription and alternative ... [nature.com]

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